

Isodaphnoretin B and Its Synthetic Analogs: A Comparative Analysis of Biological Activity

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Compound of Interest

Compound Name: *Isodaphnoretin B*

Cat. No.: *B564540*

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A comprehensive review of the current, albeit limited, scientific literature reveals that while **Isodaphnoretin B** itself remains largely uncharacterized in terms of its biological activity, its close relative, daphnoretin, has demonstrated notable anticancer and anti-inflammatory properties. This guide provides a comparative overview of the available data on daphnoretin, serving as a proxy for understanding the potential of **Isodaphnoretin B**, and discusses the broader context of synthetic coumarin analogs as therapeutic agents.

Due to the absence of specific biological data for **Isodaphnoretin B**, this comparative guide focuses on the experimentally determined activities of daphnoretin. The structural similarities between these compounds suggest that their biological profiles may overlap.

Anticancer Activity

Daphnoretin has shown promising anticancer effects across a range of cancer cell lines. The half-maximal inhibitory concentration (IC₅₀) values, a measure of a compound's potency in inhibiting a specific biological or biochemical function, have been determined in several studies.

Cell Line	Cancer Type	IC50 (μM)	Reference
B16	Melanoma	54 ± 2.8	[1]
MXT	Breast Adenocarcinoma	74 ± 6.4	[1]
C26	Colon Carcinoma	108 ± 7.3	[1]
FM55M2	Malignant Melanoma	40.48 ± 10.90	[2]
FM55P	Malignant Melanoma	64.41 ± 9.02	[2]
SK-MEL28	Malignant Melanoma	116.59 ± 18.35	[2]
A375	Malignant Melanoma	183.97 ± 18.82	[2]
K562	Chronic Myeloid Leukemia	Dose- and time- dependent inhibition	[3]
HEL	Human Erythroleukemia	Dose- and time- dependent inhibition	[3]

Anti-inflammatory Activity

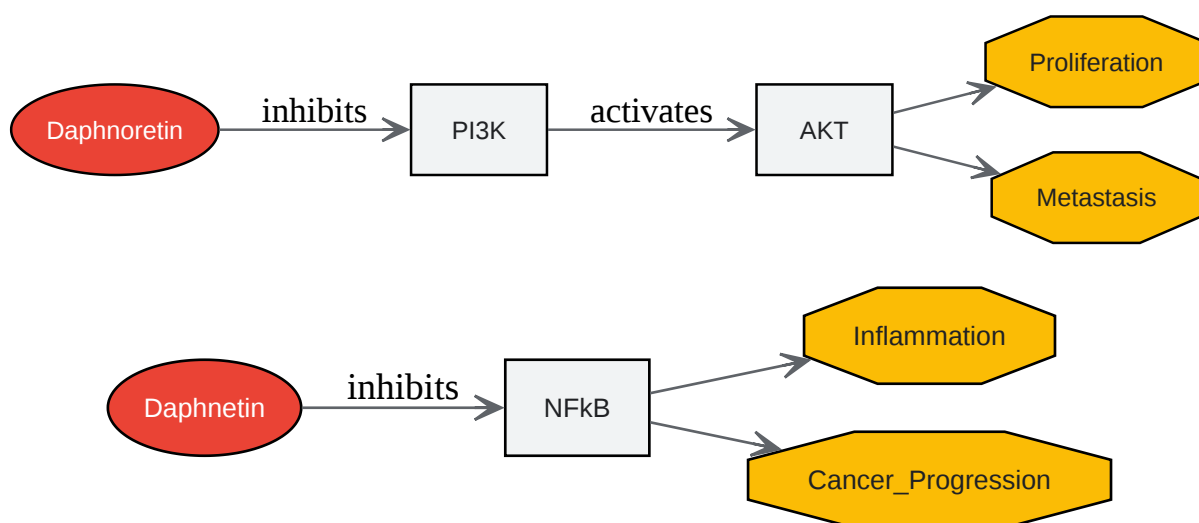
Daphnoretin has been reported to possess anti-inflammatory properties, although specific IC50 values from in vitro assays are not readily available in the reviewed literature. Studies have shown that daphnetin, a related compound, can significantly alleviate arthritis severity in animal models by modulating the immune response.[4] Daphnetin has also been shown to inhibit the production of pro-inflammatory mediators.[4]

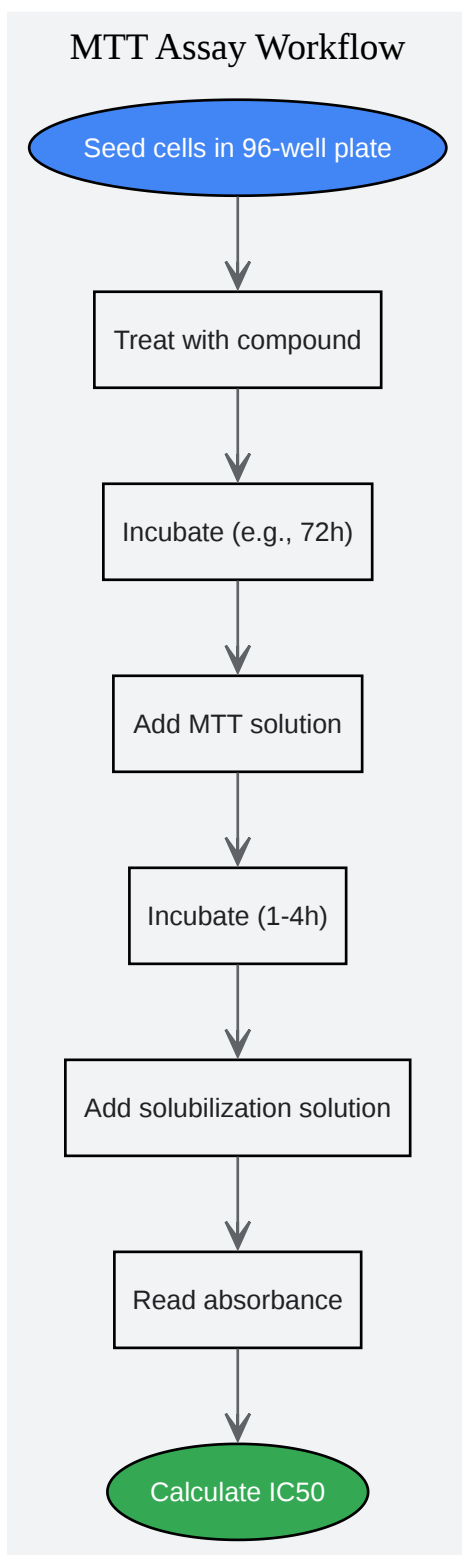
Mechanism of Action: Signaling Pathways

The anticancer and anti-inflammatory effects of daphnoretin and related coumarins are attributed to their ability to modulate key cellular signaling pathways.

PI3K/AKT Signaling Pathway

Daphnoretin has been shown to inhibit the proliferation and metastasis of glioblastoma and colon cancer cells by inactivating the PI3K/AKT signaling pathway.[5][6] This pathway is crucial for cell growth, survival, and proliferation, and its dysregulation is a hallmark of many cancers.





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